Comparative Biological Activity of Substituted Azetidine Derivatives: A Guide for Researchers

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Compound of Interest

Compound Name:	*Tert-butyl 3-(cyanomethyl)azetidine-1-carboxylate*
CAS No.:	*142253-58-5*
Cat. No.:	*B589083*

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the biological activities of various substituted azetidine derivatives, supported by experimental data. The azetidine scaffold, a four-membered nitrogen-containing heterocycle, is a key structural motif in medicinal chemistry, offering a unique combination of conformational rigidity and metabolic stability.[1][2] This guide delves into the antibacterial, antifungal, and anticancer activities of these compounds, as well as their role as enzyme inhibitors.

Antibacterial Activity

Azetidine-containing compounds, particularly the β-lactams (azetidin-2-ones), have a long and successful history as antibacterial agents.[1] However, a diverse range of other substituted azetidines have also demonstrated significant antibacterial properties against both Gram-positive and Gram-negative bacteria. The following table summarizes the in vitro antibacterial activity of selected azetidine derivatives, primarily focusing on Minimum Inhibitory Concentration (MIC) values.

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Table 1: In Vitro Antibacterial Activity of Selected Azetidine Derivatives

Compound/Derivative	Bacterial Strain	Activity (MIC in µg/mL)	Reference
Aziridine-2-phosphonic acids (general)	Pseudomonas aeruginosa	250	[3]
Aziridine-2-phosphonic acids (general)	Acetobacter baumannii	>250 (except for compound 4g)	[3]
Compound 4g (an aziridine-2-phosphonic acid)	Acetobacter baumannii	250	[3]
7-Azetidinyl-8-chloroquinolones	Gram-positive organisms	Broad-spectrum activity	[4]
BGAz derivatives	Mycobacterium tuberculosis (drug-sensitive & MDR)	<10 µM (MIC99)	[5][6]
Azetidine-4-one derivative (M7)	Staphylococcus aureus	- (Inhibition Zone: 22 mm at 0.01 mg/mL)	[7]
Azetidine-4-one derivatives (M7, M8)	Escherichia coli	- (Inhibition Zone: 25 mm at 0.01 mg/mL)	[7]

Experimental Protocol: Antibacterial Susceptibility Testing (Agar Well Diffusion Method)

This method is widely used to evaluate the antibacterial efficacy of novel compounds.[1]

- Preparation of Inoculum: Bacterial strains are cultured overnight in nutrient broth. The turbidity of the bacterial suspension is then adjusted to match the 0.5 McFarland standard, ensuring a consistent bacterial density for inoculation.[1]

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- Agar Plate Preparation: Mueller-Hinton agar is sterilized, poured into sterile Petri plates, and allowed to solidify.[1]
- Inoculation: A sterile cotton swab is dipped into the standardized bacterial inoculum and used to evenly swab the entire surface of the agar plate.[1]
- Well Preparation and Sample Addition: A sterile cork borer is used to create uniform wells in the agar. A specific volume of the test azetidine derivative, dissolved in a suitable solvent like DMSO, is added to each well at various concentrations.[1]
- Incubation: The plates are incubated at 37°C for 24 hours to allow for bacterial growth and diffusion of the test compound.[1]
- Measurement: The diameter of the zone of inhibition (the clear area around the well where bacterial growth is inhibited) is measured in millimeters. The size of the zone is proportional to the antibacterial activity of the compound.[7]

Antifungal Activity

Several substituted azetidine derivatives have been investigated for their potential as antifungal agents. The data below highlights the activity of a chitosan-azetidine derivative.

Table 2: In Vitro Antifungal Activity of a Chitosan-Azetidine Derivative

Compound/Derivative	Fungal Strain	Activity	Reference
Chitosan-azetidine derivative	Aspergillus fumigatus 3007	26.19% antifungal inhibitory index	[8]

Experimental Protocol: Antifungal Activity Assay (Plate Growth Rate Method)

This method assesses the ability of a compound to inhibit the radial growth of a fungus on an agar plate.[8]

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- Compound Preparation: The test compound (e.g., chitosan-azetidine derivative) is dissolved in a solvent like 1% DMSO to a stock concentration (e.g., 5 mg/mL).[8]
- Media Preparation: The stock solution is added to sterile malt extract agar (MEA) to achieve the desired final concentration (e.g., 0.1 mg/mL). This mixture is then poured into sterile petri dishes. Control plates are prepared without the test compound.[8]
- Inoculation: A mycelial disk (e.g., 8 mm in diameter) is cut from the edge of an actively growing fungal culture and placed in the center of the agar plates.[8]
- Incubation: The plates are incubated at a suitable temperature (e.g., 30°C) for several days.[8]
- Measurement: The radial growth of the fungal colony is measured daily. The antifungal inhibitory index is calculated using the formula: Antifungal inhibitory index (%) = [(Db - Da) / Db] × 100, where 'Db' is the colony diameter in the control plate and 'Da' is the colony diameter in the test plate.[8]

Anticancer Activity

Substituted azetidines have emerged as a promising class of compounds for cancer therapy, with several derivatives exhibiting potent cytotoxic activity against various cancer cell lines.

Table 3: In Vitro Anticancer Activity of Selected Azetidine Derivatives

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Compound/Derivative	Cancer Cell Line	Activity (IC50 in µM)	Reference
Azetidin-2-one derivative (Compound 2)	SiHa (Cervical Cancer)	0.2	[9]
Azetidin-2-one derivative (Compound 2)	B16F10 (Murine Melanoma)	1.8	[9]
Azetidin-2-one derivative (Compound 6)	SiHa (Cervical Cancer)	0.1	[9]
Azetidin-2-one derivative (Compound 6)	B16F10 (Murine Melanoma)	1.2	[9]
Azetidin-2-one derivative (Compound 6)	Chang (Normal Liver)	10.0	[9]
Azetidine 8a	HepG2 (Hepatocellular Carcinoma)	13.5 µg/mL	[10]
Azetidine 8a	MCF-7 (Breast Adenocarcinoma)	10 µg/mL	[10]
Azetidine 8b	HepG2 (Hepatocellular Carcinoma)	32.5 µg/mL	[10]
Azetidine 8b	MCF-7 (Breast Adenocarcinoma)	25.9 µg/mL	[10]
3B (3-(4-Methoxy-3-(2-methoxypyridin-4-yl)phenyl)-N-(4-methoxyphenyl)azetidine-1-carbothioamide)	PC3 (Prostate Cancer)	0.25	[11]

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3B	U251 (Brain Cancer)	0.6	[11]
3B	A431 (Skin Cancer)	0.03	[11]
3B	786-O (Kidney Cancer)	0.03	[11]
1B (3-(4-methoxy-3-(pyridin-4-yl)phenyl)-N-(4-methoxyphenyl)azetidine-1-carbothioamide)	A431 (Skin Cancer)	0.77	[11]
1B	786-O (Kidney Cancer)	0.73	[11]

Experimental Protocol: Cell Viability Assay (MTT Assay)

The MTT assay is a colorimetric assay for assessing cell metabolic activity, which is often used as a measure of cell viability and proliferation.[9]

- Cell Seeding: Cancer cells are seeded in 96-well plates at a specific density and allowed to adhere overnight.
- Compound Treatment: The cells are then treated with various concentrations of the test azetidine derivatives for a specified period (e.g., 48 hours).[9]
- MTT Addition: After the treatment period, a solution of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) is added to each well and incubated for a few hours. Viable cells with active metabolism convert the yellow MTT into a purple formazan product.
- Solubilization: A solubilizing agent (e.g., DMSO) is added to dissolve the formazan crystals.
- Measurement: The absorbance of the solution is measured using a microplate reader at a specific wavelength. The absorbance is directly proportional to the number of viable cells. The IC50 value, the concentration of the compound that inhibits 50% of cell growth, is then calculated.[9]

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Enzyme Inhibition

Substituted azetidines have been identified as potent inhibitors of various enzymes, playing a crucial role in modulating signaling pathways and neurotransmitter transport.

STAT3 Inhibition

The Signal Transducer and Activator of Transcription 3 (STAT3) is a key protein in a signaling pathway often dysregulated in cancer. Several azetidine derivatives have been developed as STAT3 inhibitors.

Table 4: STAT3 Inhibition by Azetidine Derivatives

Compound/Derivative	Activity (IC50 in μM)	Reference
5a ((R)-N-(5-cyclohexyl-2-((3-fluorobenzyl)oxy)phenyl)azetidine-2-carboxamide)	0.55	[12]
5o ((R)-N-(5-cyclohexyl-2-((6-methylpyridin-2-yl)methoxy)phenyl)azetidine-2-carboxamide)	0.38	[12]

GABA Transporter Inhibition

Azetidine derivatives have been explored as inhibitors of Gamma-Aminobutyric Acid (GABA) transporters (GATs), which are involved in the reuptake of the neurotransmitter GABA.[13] Inhibition of GATs can potentiate GABAergic neurotransmission, a therapeutic strategy for neurological disorders like epilepsy.

Table 5: GABA Transporter Inhibition by Azetidine Derivatives

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Compound/Derivative	Target	Activity (IC50 in μM)	Reference
Azetidin-2-ylacetic acid derivative (with 4,4-diphenylbutenyl moiety)	GAT-1	2.83 ± 0.67	[13]
Azetidin-2-ylacetic acid derivative (with 4,4-bis(3-methyl-2-thienyl)butenyl moiety)	GAT-1	2.01 ± 0.77	[13]
1-{2-[tris(4-methoxyphenyl)methoxy]ethyl}azetidine-3-carboxylic acid (12d)	GAT-3	15.3 ± 4.5	[13]
3-hydroxy-3-(4-methoxyphenyl)azetidine derivative (18b)	GAT-1	26.6 ± 3.3	[13]
3-hydroxy-3-(4-methoxyphenyl)azetidine derivative (18e)	GAT-3	31.0 ± 4.7	[13]

Experimental Protocol: GABA Uptake Inhibition Assay

This assay measures the ability of a compound to inhibit the uptake of radiolabeled GABA into cells or synaptosomes expressing GABA transporters.[2]

- Cell/Synaptosome Preparation: Use cell lines stably expressing the desired GABA transporter subtype (e.g., GAT-1 or GAT-3) or freshly prepared synaptosomes from brain tissue. Plate the cells in a suitable microplate format (e.g., 96-well plate).[2]
- Compound Incubation: The cells or synaptosomes are pre-incubated with the test azetidine derivatives at various concentrations.

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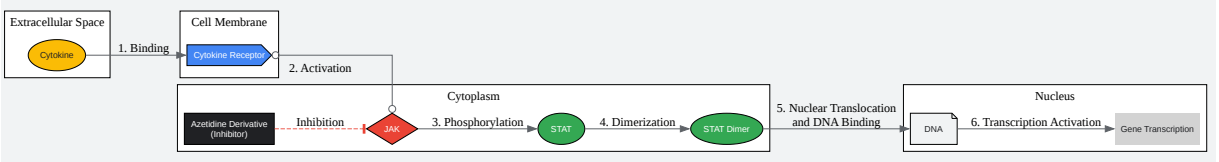
- GABA Uptake: Radiolabeled GABA (e.g., [3H]GABA) is added to initiate the uptake process. The incubation is carried out for a specific time at a controlled temperature.
- Termination and Washing: The uptake is terminated by rapidly washing the cells with ice-cold buffer to remove extracellular radiolabeled GABA.
- Measurement: The amount of radioactivity taken up by the cells is quantified using a scintillation counter. The IC50 value is determined by measuring the concentration of the test compound that causes a 50% reduction in GABA uptake compared to the control.

Visualizations

JAK-STAT Signaling Pathway Inhibition

The Janus kinase (JAK)-signal transducer and activator of transcription (STAT) pathway is crucial for cellular processes like immunity and cell growth.[14] Its dysregulation is implicated in diseases such as cancer.[15] Azetidine derivatives can act as inhibitors in this pathway.



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Caption: Inhibition of the JAK-STAT signaling pathway by a substituted azetidine derivative.

Experimental Workflow for Anticancer Drug Screening

The process of identifying and evaluating potential anticancer compounds, such as azetidine derivatives, follows a structured workflow.

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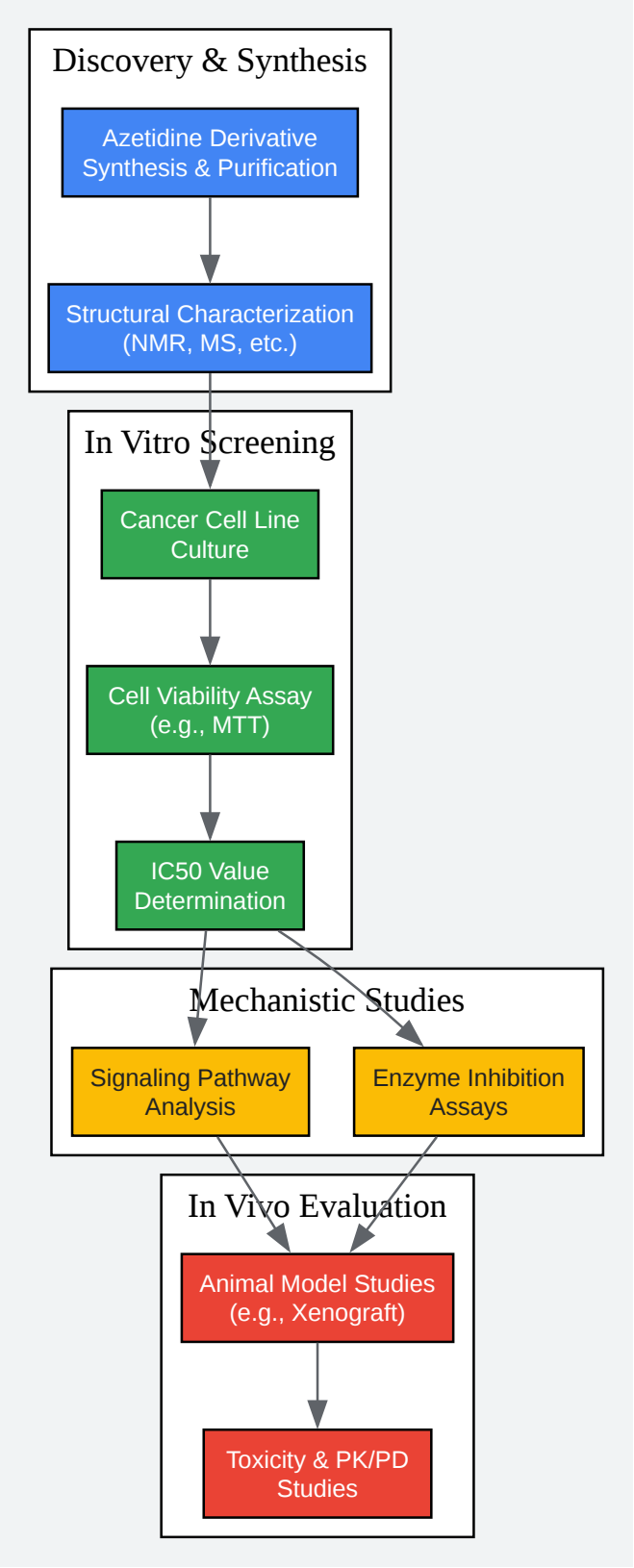

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Caption: General experimental workflow for the screening of anticancer azetidine derivatives.

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